

N,N'-Diethylethylenediamine (CAS 100-36-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N'-Diethylethylenediamine*

Cat. No.: *B085531*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

N,N'-Diethylethylenediamine, with the CAS number 100-36-7, is a versatile diamine derivative that serves as a crucial building block and reagent in a multitude of chemical syntheses, particularly within the pharmaceutical and specialty chemical industries.^[1] Its unique structural characteristics make it an important intermediate for the creation of complex organic molecules, including active pharmaceutical ingredients (APIs), imaging agents, and other fine chemicals.^{[2][3]} This technical guide provides an in-depth overview of its core properties, experimental protocols for key applications, and relevant biological pathways.

Physicochemical Properties

N,N'-Diethylethylenediamine is a clear, colorless to light yellow liquid with a characteristic amine-like odor.^{[4][5]} It is miscible with water and soluble in various organic solvents.^{[5][6]} A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **N,N'-Diethylethylenediamine**

Property	Value	Reference(s)
Molecular Formula	C6H16N2	[4][6]
Molecular Weight	116.20 g/mol	[4][7]
Density	0.827 g/mL at 25 °C	[4][6]
Boiling Point	145-147 °C	[4][6]
Melting Point	< -70 °C	[4]
Flash Point	87 °F (30.5 °C)	[6][8]
Vapor Pressure	5.33 hPa at 20 °C	[4][6]
Refractive Index	n _{20/D} 1.436	[4][6]
Water Solubility	Miscible	[4][6]
pKa (at 25 °C)	pK1: 7.70 (+2), pK2: 10.46 (+1)	[4]
LogP	0.1 at 25 °C	[4]

Spectroscopic Data

The structural elucidation of **N,N'-Diethylethylenediamine** is supported by various spectroscopic techniques. A summary of available data is provided in Table 2.

Table 2: Spectroscopic Data for **N,N'-Diethylethylenediamine**

Spectrum Type	Data Source/Reference
¹ H NMR	ChemicalBook, PubChem[7][9]
¹³ C NMR	ChemicalBook, PubChem[7][8]
IR	NIST WebBook, PubChem[2][7]
Mass Spectrometry (GC-MS)	SpectraBase, PubChem[7][10]

Safety and Handling

N,N'-Diethylethylenediamine is a flammable liquid and vapor and is corrosive.[8][9] It is harmful if swallowed, toxic in contact with skin, and causes severe skin burns and eye damage.[7][8] Inhalation may cause respiratory irritation.[11]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[8][11]
- Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[6]
- In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[8]
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[11]

Applications in Drug Development and Research

N,N'-Diethylethylenediamine is a key intermediate in the synthesis of various pharmaceutical compounds and is utilized in the development of diagnostic imaging agents.

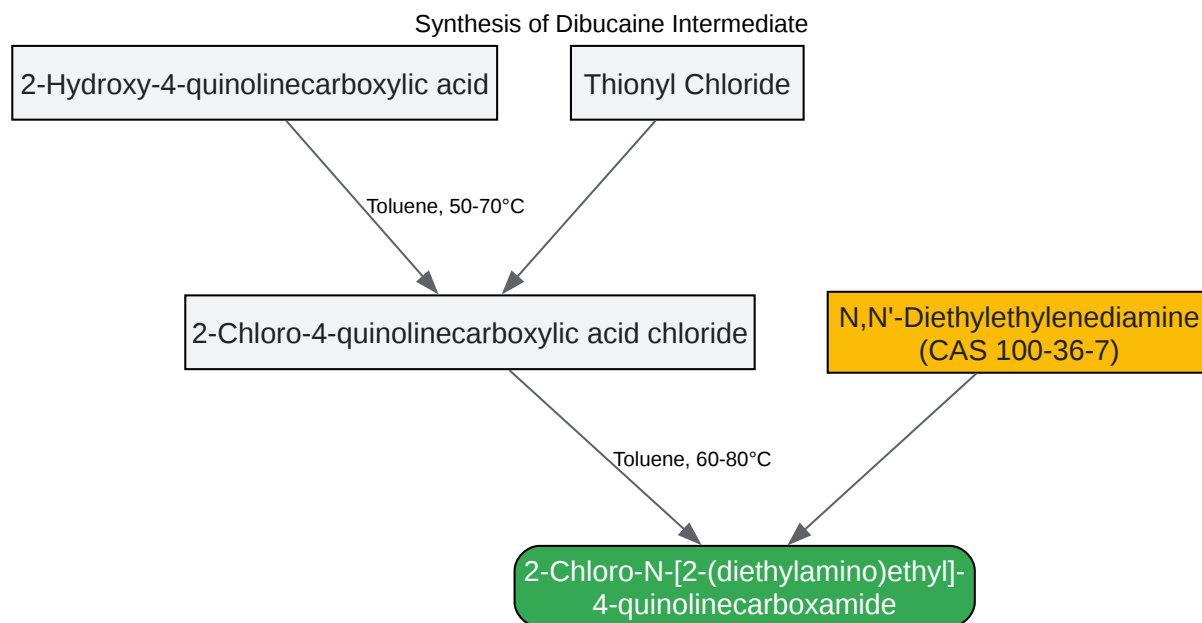
Synthesis of Dibucaine Hydrochloride

Dibucaine hydrochloride, a potent local anesthetic, is synthesized using **N,N'-diethylethylenediamine** as a key reactant.[4][6] The synthesis involves the reaction of 2-chloro-4-quinolinecarboxylic acid chloride with **N,N'-diethylethylenediamine** to form an amide intermediate, which is then further processed to yield dibucaine.[6]

Experimental Protocol: Synthesis of 2-chloro-N-[2-(diethylamino)ethyl]-4-quinolinecarboxamide[6]

- Preparation of 2-chloro-4-quinolinecarboxylic acid chloride: 2-Hydroxy-4-quinolinecarboxylic acid (15-25 g) is reacted with thionyl chloride (12-18 g) in toluene (120-180 mL) at 50-70 °C for 2.5-3.5 hours. The reaction mixture is then concentrated under reduced pressure to yield the acid chloride.

- **Amidation Reaction:** The obtained 2-chloro-4-quinolinecarboxylic acid chloride is diluted with toluene (200-300 mL). **N,N'-diethylethylenediamine** (6-12 g) is added, and the mixture is heated to 60-80 °C with stirring until the reaction is complete.
- **Work-up:** After cooling to room temperature, water is added, and the mixture is stirred for 25-35 minutes. The organic layer is separated, washed with water and saturated brine, and then dried over anhydrous sodium sulfate.
- **Isolation:** The solvent is removed under reduced pressure to yield 2-chloro-N-[2-(diethylamino)ethyl]-4-quinolinecarboxamide.



[Click to download full resolution via product page](#)

Synthesis of a Dibucaine Intermediate.

Melanin-Targeted PET Imaging

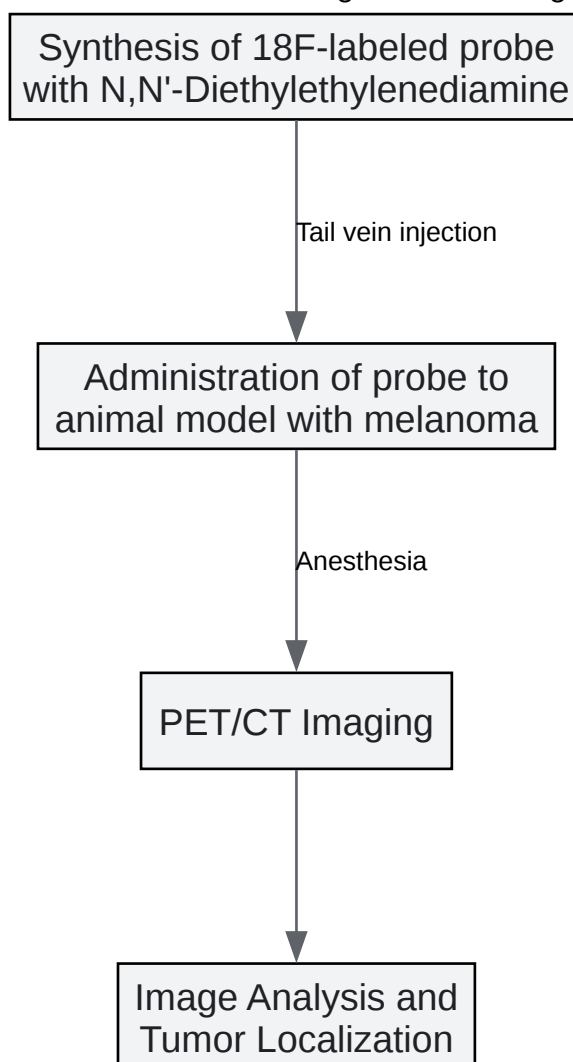
N,N'-Diethylethylenediamine is a component of novel radiolabeled probes for Positron Emission Tomography (PET) imaging of melanoma.^{[12][13]} These probes, such as ¹⁸F-labeled

benzamides, exhibit an affinity for melanin, allowing for the specific targeting and visualization of melanotic melanoma metastases.[12][14]

Experimental Workflow: Melanin-Targeted PET Imaging

The general workflow involves the synthesis of a radiolabeled probe incorporating the **N,N'-diethylethylenediamine** moiety, followed by in vivo administration and PET imaging.

Workflow for Melanin-Targeted PET Imaging

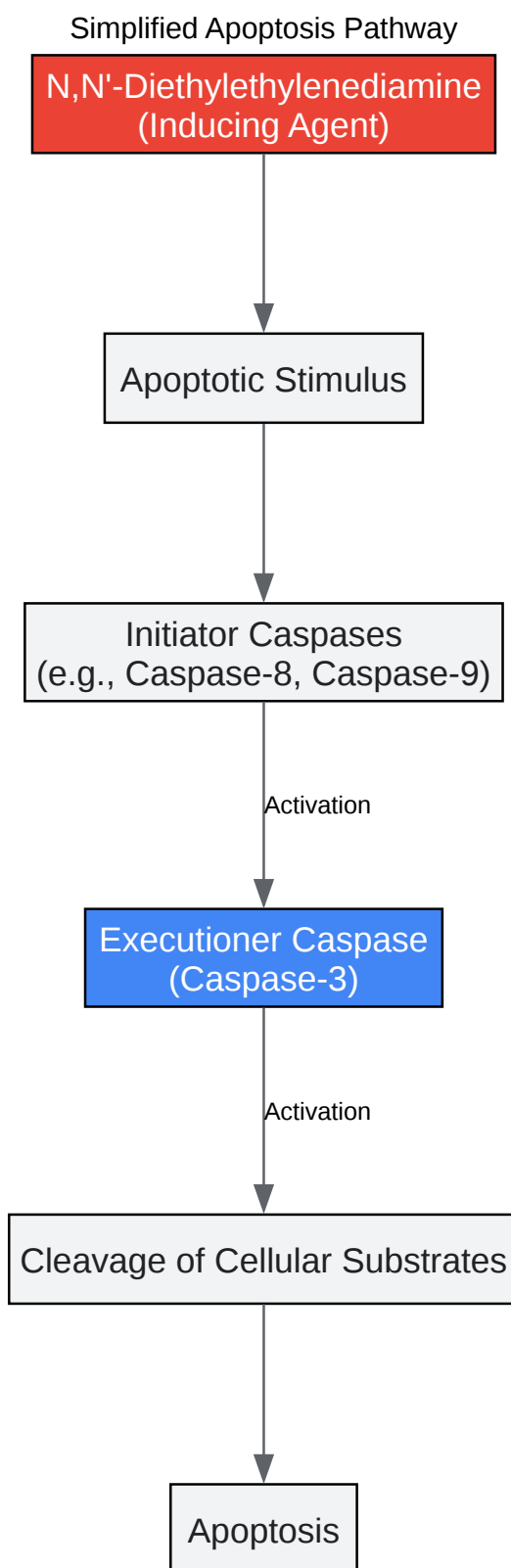


[Click to download full resolution via product page](#)

Workflow for Melanin-Targeted PET Imaging.

Induction of Apoptosis

Research has indicated that **N,N'-diethylethylenediamine** can induce apoptosis through a caspase-3 dependent pathway.[15] While the specific upstream signaling events initiated by this compound are not fully elucidated, the activation of caspase-3 is a key step in the execution phase of apoptosis, leading to the cleavage of cellular substrates and ultimately, programmed cell death.



[Click to download full resolution via product page](#)

Simplified Apoptosis Pathway.

Role in Antimalarial and Oligonucleotide Synthesis

N,N'-Diethylethylenediamine serves as a building block in the synthesis of certain antimalarial drugs.[15] Its diamine structure allows for its incorporation into larger molecules designed to interfere with the life cycle of the malaria parasite. In the field of oligonucleotide synthesis, it has been used in the oxidative amidation of hydrogen phosphonate diesters, a key step in the formation of the phosphate backbone of DNA and RNA strands.[4]

Conclusion

N,N'-Diethylethylenediamine (CAS 100-36-7) is a chemical intermediate with significant utility in pharmaceutical and research applications. Its well-defined physicochemical properties and versatile reactivity make it a valuable tool for medicinal chemists and drug development professionals. Proper safety precautions are essential when handling this compound due to its hazardous nature. Further research into its biological activities, particularly its role in inducing apoptosis, may unveil new therapeutic opportunities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N'-diethyl-N,N'-dimethylethylenediamine | C₈H₂₀N₂ | CID 66942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Ethanediamine, N,N-diethyl- [webbook.nist.gov]
- 3. researchgate.net [researchgate.net]
- 4. The synthetic methods of Dibucaine hydrochloride_Chemicalbook [chemicalbook.com]
- 5. PET Imaging of Melanoma Using Melanin-Targeted Probe - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Page loading... [guidechem.com]
- 7. N,N-Diethylethylenediamine | C₆H₁₆N₂ | CID 60993 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. N,N-Diethylethylenediamine(100-36-7) 13C NMR spectrum [chemicalbook.com]
- 9. N,N-Diethylethylenediamine(100-36-7) 1H NMR spectrum [chemicalbook.com]
- 10. spectrabase.com [spectrabase.com]
- 11. N,N'-Diethylethylenediamine | C6H16N2 | CID 67105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Melanin Targeted Pre-clinical PET Imaging of Melanoma Metastasis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. A Novel Aliphatic 18F-Labeled Probe for PET Imaging of Melanoma - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Melanin-targeted preclinical PET imaging of melanoma metastasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. innospk.com [innospk.com]
- To cite this document: BenchChem. [N,N'-Diethylethylenediamine (CAS 100-36-7): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085531#n-n-diethylethylenediamine-cas-number-100-36-7-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com